

Technical Guide: Synthesis and Characterization of 1-(2-Ethoxyethyl)cyclopentan-1-amine

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Compound of Interest

Compound Name: 1-(2-Ethoxyethyl)cyclopentan-1-amine

Cat. No.: B13271132

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Executive Summary & Structural Significance

1-(2-Ethoxyethyl)cyclopentan-1-amine (C

H
NO) is a sterically hindered, primary amine featuring a cyclopentane ring geminally substituted at the C1 position. This structural motif is highly valued in medicinal chemistry for its ability to introduce conformational constraints (Thorpe-Ingold effect) while simultaneously enhancing physicochemical properties (solubility, metabolic stability) via the ethoxyethyl ether tail.

This scaffold serves as a critical pharmacophore in the development of:

- P2X3 Receptor Antagonists: For the treatment of chronic cough and visceral pain.
- CCR2 Antagonists: In anti-inflammatory drug discovery.
- Neurological Agents: Modulating transport across the blood-brain barrier via lipophilic side chains.

Retrosynthetic Analysis

The construction of the quaternary carbon center at position 1 is the rate-limiting step. The most robust synthetic pathway relies on the Curtius Rearrangement of the corresponding carboxylic acid, which allows for the installation of the amine with retention of the quaternary architecture.

Pathway Logic:

- Target: **1-(2-Ethoxyethyl)cyclopentan-1-amine**.
- Precursor: 1-(2-Ethoxyethyl)cyclopentane-1-carboxylic acid (CAS 1309166-07-1).
- Key Transformation: Alkylation of a cyclopentyl ester enolate followed by functional group interconversion.



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Detailed Synthesis Protocol

Phase 1: Construction of the Quaternary Center

Objective: Synthesis of Ethyl 1-(2-ethoxyethyl)cyclopentanecarboxylate.

The alpha-alkylation of cyclopentanecarboxylates requires strong bases to generate the enolate, followed by trapping with an alkyl halide.

- Reagents:
 - Substrate: Ethyl cyclopentanecarboxylate.[1]
 - Base: Lithium Diisopropylamide (LDA) (2.0 M in THF/heptane).
 - Electrophile: 1-Bromo-2-ethoxyethane (or 2-Ethoxyethyl iodide).

- Solvent: Anhydrous THF (Tetrahydrofuran) with DMPU (1,3-Dimethyl-3,4,5,6-tetrahydro-2(1H)-pyrimidinone) as a co-solvent.

Protocol:

- Enolate Formation: Cool a solution of LDA (1.2 equiv) in anhydrous THF to -78°C under nitrogen atmosphere.
- Addition: Dropwise add ethyl cyclopentanecarboxylate (1.0 equiv) over 30 minutes. Stir for 1 hour at -78°C to ensure complete deprotonation.
- Alkylation: Add DMPU (2.0 equiv) to facilitate dissociation of the lithium enolate aggregates. Subsequently, add 1-bromo-2-ethoxyethane (1.5 equiv) dropwise.
- Reaction: Allow the mixture to warm slowly to room temperature over 12 hours.
- Workup: Quench with saturated NH

Cl solution. Extract with ethyl acetate (3x). Wash organics with brine, dry over Na

SO

, and concentrate.

- Purification: Flash column chromatography (Hexanes/EtOAc, 9:1).

Phase 2: Hydrolysis to Carboxylic Acid

Objective: Synthesis of 1-(2-Ethoxyethyl)cyclopentane-1-carboxylic acid (CAS 1309166-07-1).

- Reagents: LiOH·H

O (5.0 equiv), THF/MeOH/H

O (3:1:1).

- Protocol: Reflux the ester from Phase 1 in the solvent mixture for 16 hours. Acidify to pH 2 with 1M HCl and extract with DCM. This yields the free acid, often requiring no further purification.

Phase 3: Curtius Rearrangement to Target Amine

Objective: Conversion of carboxylic acid to primary amine.

This step involves the formation of an acyl azide, thermal rearrangement to an isocyanate, and subsequent hydrolysis.

- Reagents:
 - Diphenylphosphoryl azide (DPPA).
 - Triethylamine (TEA).
 - Solvent: Toluene (anhydrous).
 - Hydrolysis: 20% NaOH or HCl/dioxane.

Protocol:

- Acyl Azide Formation: Dissolve the carboxylic acid (1.0 equiv) in toluene. Add TEA (1.5 equiv) and DPPA (1.2 equiv). Stir at room temperature for 2 hours.
- Rearrangement: Heat the reaction mixture to 90°C. Evolution of N gas indicates the formation of the isocyanate. Monitor by IR (appearance of -N=C=O peak at ~2260 cm⁻¹).
- Hydrolysis: Once conversion is complete (approx. 2-4 hours), cool to room temperature.
 - Acidic Hydrolysis Route: Add 6M HCl and reflux for 1 hour.
 - Basic Hydrolysis Route: Add 20% NaOH and stir vigorously at 60°C.
- Isolation:
 - Basify (if acidic route) to pH >12.
 - Extract with DCM or Chloroform.

- Dry over K

CO

and concentrate to yield the crude amine oil.

- Salt Formation: For storage, convert to the hydrochloride salt by treating the ethereal solution of the amine with HCl/Ether.

Analytical Characterization

Expected Spectroscopic Data

Validation of the structure requires confirming the loss of the carbonyl group and the integrity of the ether side chain.

Technique	Parameter	Diagnostic Signal / Value	Interpretation
1H NMR	1.15 ppm	Triplet (3H)	Terminal methyl of ethoxy group (-OCH ₃).
1H NMR	3.45 ppm	Quartet (2H)	Methylene of ethoxy group (-OCH ₂).
1H NMR	3.55 ppm	Triplet (2H)	Ether methylene adjacent to side chain (-CH ₂ -O-).
1H NMR	1.6 - 2.1 ppm	Multiplets (10H)	Cyclopentane ring protons + side chain C1 methylene.
13C NMR	~62-65 ppm	Singlet	Quaternary Carbon (C-NH ₂).
13C NMR	~68 ppm	Singlet	Ether carbon (-CH ₂ -O-).
IR		3300-3400 cm ⁻¹	N-H stretch (Primary Amine).
IR		1100-1150 cm ⁻¹	C-O-C stretch (Ether).

MS (ESI)	m/z	158.15 [M+H]	Molecular ion peak (Calc MW: 157.25).
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Impurity Profile

- Symmetrical Urea: A common byproduct in Curtius rearrangements if moisture is present during the isocyanate stage.
- Des-ethoxy impurity: Resulting from elimination of the ether side chain under harsh acidic conditions.

Safety & Handling

- DPPA (Diphenylphosphoryl azide): Highly toxic and potentially explosive. Work behind a blast shield. Avoid contact with acid during the azide formation step to prevent hydrazoic acid (HN3) formation.
- Isocyanates: Potent sensitizers and irritants. Ensure adequate ventilation.
- Storage: The free amine is hygroscopic and absorbs CO2 from the air. Store as the HCl salt in a desiccator at -20°C.

References

- Google Patents. Process for Preparing Cyclopentylamine Derivatives and Intermediates Thereof (US20140206867A1).
- National Institutes of Health (PubChem). 1-Ethoxycyclopentane-1-carbonitrile (Related Structure Analysis). Retrieved from [[Link](#)]

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Sources

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